

Dialifos Degradation: An In-depth Technical Guide to Identification and Analysis

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Compound of Interest

Compound Name: *Dialifos*

Cat. No.: *B016134*

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Introduction

Dialifos, an organophosphate insecticide and acaricide, has been subject to environmental and metabolic degradation, leading to the formation of various transformation products. Understanding the identity and formation of these degradation products is crucial for comprehensive risk assessment, environmental monitoring, and ensuring the safety of pharmaceutical and agricultural products. This technical guide provides a detailed overview of the known and anticipated degradation pathways of **Dialifos**, summarizes available quantitative data, and presents detailed experimental protocols for the identification and quantification of its degradation products. While specific degradation products of **Dialifos** are not extensively documented in publicly available literature, this guide extrapolates likely pathways based on the well-established chemistry of organophosphorus pesticides.

Data Presentation: Quantitative Degradation Data

The persistence of **Dialifos** is significantly influenced by environmental conditions, particularly pH and temperature. The following table summarizes the available quantitative data on the hydrolysis of **Dialifos**.

Condition	Half-life	Reference
pH 7.4, 37.5 °C	1.8 hours	[1]
pH 7.4, 20 °C	14 hours	[1]
pH 6.1, 20 °C	15 days	[2]

Note: **Dialifos** is reported to be readily hydrolyzed by strong alkali.[2]

Degradation Pathways

The degradation of **Dialifos** can occur through three primary pathways: hydrolysis, photolysis, and metabolism.

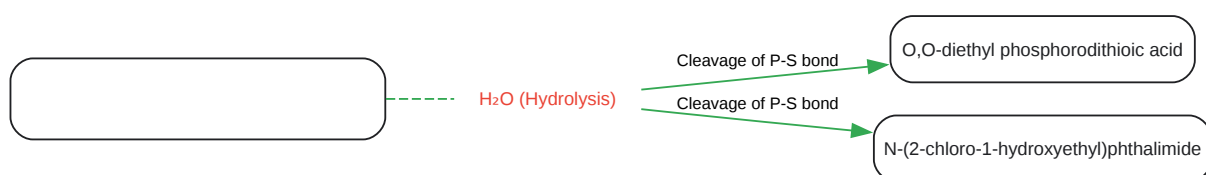
Hydrolysis

Hydrolysis is a major degradation pathway for **Dialifos**, particularly under neutral to alkaline conditions. The molecule contains a phosphorodithioate ester linkage, which is susceptible to cleavage by water. The expected hydrolysis mechanism involves the nucleophilic attack of a water molecule or hydroxide ion on the phosphorus atom, leading to the cleavage of the P-S bond.

The primary degradation products of **Dialifos** hydrolysis are anticipated to be:

- O,O-diethyl phosphorodithioic acid: A common metabolite of organophosphate pesticides.
- N-(2-chloro-1-hydroxyethyl)phthalimide: Resulting from the cleavage of the S-C bond and subsequent reaction with water.

Further degradation of these primary products may occur.



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Caption: Proposed Hydrolysis Pathway of **Dialifos**.

Photolysis

Based on its chemical structure, **Dialifos** is not expected to be susceptible to direct photolysis by sunlight.^[1] This suggests that photodegradation is not a primary route of environmental dissipation for this compound.

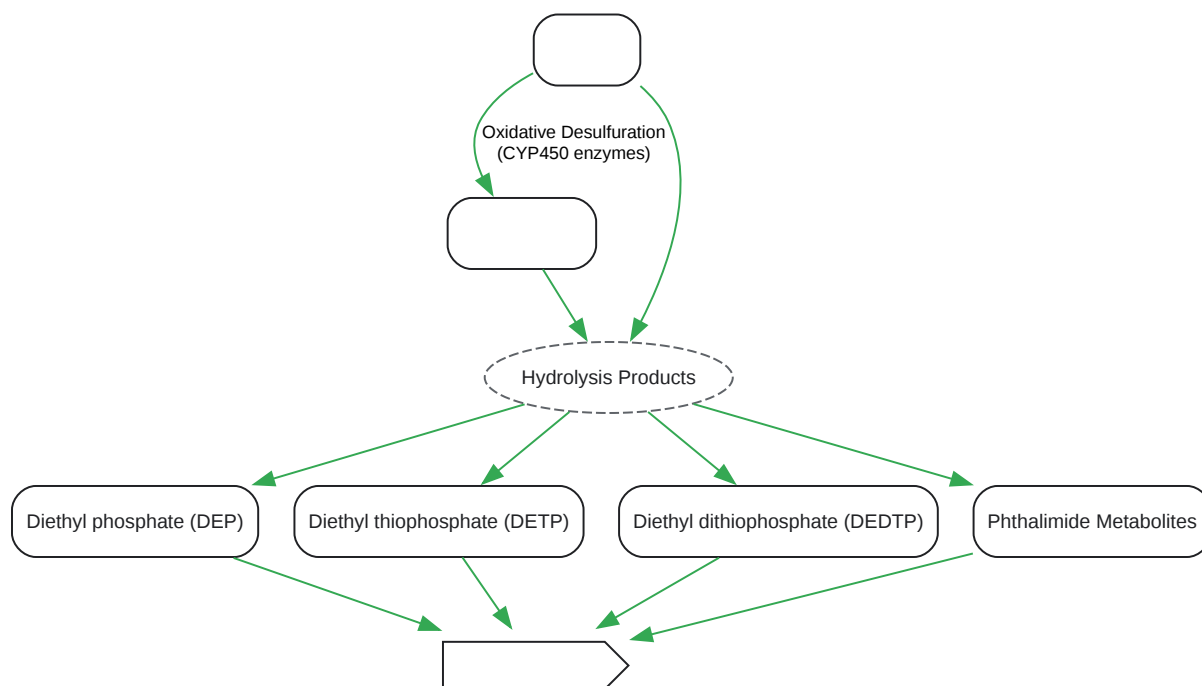
Metabolism

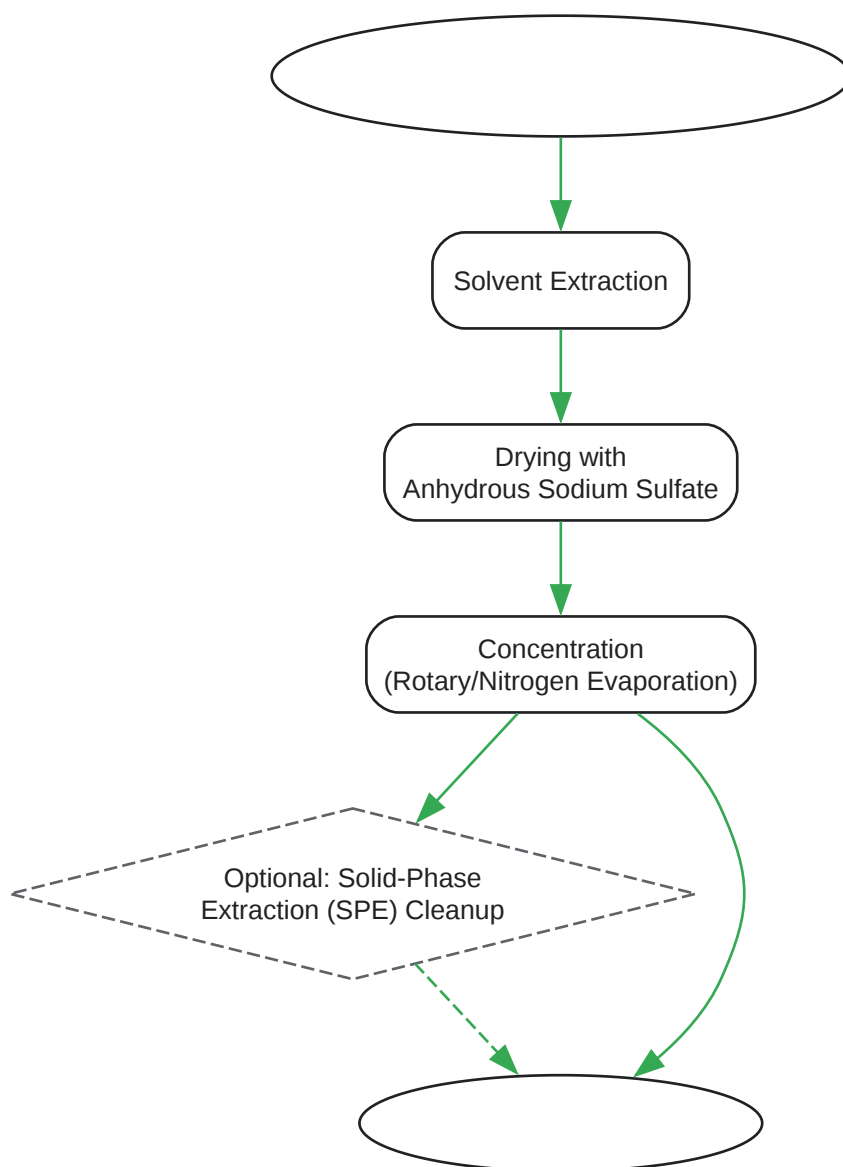
In mammals, organophosphate pesticides like **Dialifos** undergo metabolic transformation primarily in the liver. The metabolic pathways generally involve oxidation and hydrolysis reactions, leading to the formation of more polar and readily excretable metabolites. The primary metabolites of many organophosphates are dialkyl phosphates (DAPs), which are commonly used as biomarkers of exposure.

For **Dialifos**, the expected metabolic pathway would involve:

- **Oxidative Desulfuration:** The conversion of the P=S bond to a P=O bond, forming the more toxic oxon analog.
- **Hydrolysis:** Cleavage of the ester linkages by esterases, leading to the formation of diethyl phosphate (DEP), diethyl thiophosphate (DETP), and potentially diethyl dithiophosphate (DEDTP).
- **Further Metabolism of the Phthalimide Moiety:** The phthalimide portion of the molecule would likely undergo further metabolism, although specific pathways are not well-documented.

The primary urinary metabolites are expected to be the dialkyl phosphates.





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- 2. DIALIFOS CAS#: 10311-84-9 [m.chemicalbook.com]
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